

# Discovery and history of 4-Vinyloxy-phenylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Vinyloxy-phenylamine

Cat. No.: B092634

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## An In-Depth Technical Guide to 4-Vinyloxy-phenylamine

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-Vinyloxy-phenylamine**, also known as 4-(ethenyloxy)aniline, is an organic compound with the chemical formula  $C_8H_9NO$ . While not a widely studied molecule, its structure, featuring both a reactive vinyl ether group and a versatile aniline moiety, presents potential for applications in polymer chemistry and as a building block in the synthesis of more complex molecules, including those of pharmaceutical interest. This guide provides a comprehensive overview of the available technical information regarding **4-Vinyloxy-phenylamine**, including its chemical properties, a plausible synthesis method, and a discussion of its potential applications.

## Introduction

The discovery and development of novel chemical entities are fundamental to advancing various scientific fields, including materials science and drug discovery. Vinyl ethers, as a class of compounds, have a rich history dating back to the work of Walter Reppe in the 1930s, who developed processes for their synthesis from acetylene and alcohols under high pressure and temperature.<sup>[1]</sup> These compounds are known for their utility as monomers and in various organic transformations. The presence of an aniline functional group in **4-Vinyloxy-phenylamine** adds another dimension of reactivity, making it a potentially valuable bifunctional molecule.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **4-Vinyloxy-phenylamine** is presented in Table 1. This data is compiled from chemical supplier databases and provides a foundational understanding of the compound's characteristics.

Property	Value	Reference
CAS Number	1005-63-6	[2]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO	[2]
Molecular Weight	135.16 g/mol	[2]
Appearance	Liquid	
SMILES String	<chem>Nc1ccc(OC=C)cc1</chem>	[2]
InChI Key	QCTFMVJQPRXEII-UHFFFAOYSA-N	[2]

Table 1: Physicochemical Properties of **4-Vinyloxy-phenylamine**

## Synthesis of 4-Vinyloxy-phenylamine

While a specific, detailed experimental protocol for the synthesis of **4-Vinyloxy-phenylamine** is not readily available in the searched literature, a plausible and modern approach is the palladium-catalyzed transesterification of 4-aminophenol. This method has been successfully employed for the synthesis of various functionalized vinyl ethers from their corresponding alcohols.[1]

## Proposed Experimental Protocol: Palladium-Catalyzed Transesterification

This protocol is adapted from a general procedure for the synthesis of functional vinyl ethers.[1]

Materials:

- 4-Aminophenol

- Ethyl vinyl ether (EVE)
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- 1,10-Phenanthroline
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Standard laboratory glassware and purification equipment

Procedure:

- **Catalyst Preparation:** In a reaction flask, dissolve palladium(II) acetate in dichloromethane. To this solution, add a solution of 1,10-phenanthroline in dichloromethane dropwise. Stir the mixture at room temperature for approximately 30 minutes to generate the palladium catalyst in situ.
- **Reaction Mixture:** In a separate flask, dissolve 4-aminophenol and a molar excess of ethyl vinyl ether in dichloromethane.
- **Reaction:** Add the solution of 4-aminophenol and ethyl vinyl ether to the prepared catalyst solution. Stir the reaction mixture at room temperature. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Upon completion of the reaction, quench the reaction by adding distilled water. Extract the aqueous layer with dichloromethane. Combine the organic phases and dry over anhydrous sodium sulfate.
- **Purification:** Filter the drying agent and concentrate the organic phase under reduced pressure to yield the crude product. The crude **4-Vinyloxy-phenylamine** can then be purified using column chromatography or distillation.

Note: The exact molar ratios, reaction time, and purification method would need to be optimized for this specific transformation.

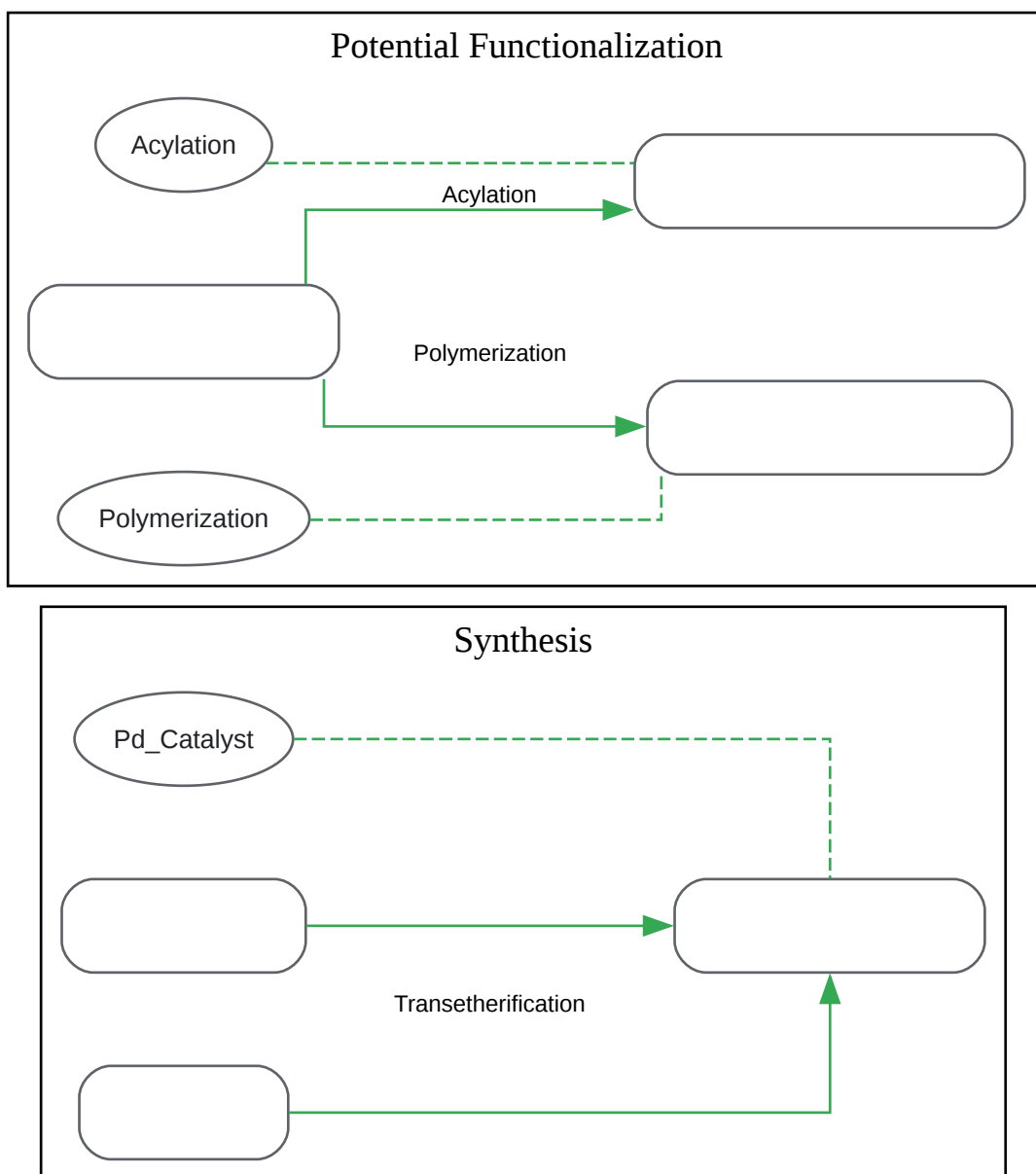
## Potential Applications

The bifunctional nature of **4-Vinyloxy-phenylamine** suggests its potential utility in several areas:

- **Polymer Science:** The vinyl ether group can undergo polymerization, potentially leading to the formation of novel polymers with interesting properties conferred by the pendant aniline group. Such polymers could have applications in coatings, adhesives, or as functional materials in electronics. While polymerization of the related 4-vinylaniline is known, the behavior of **4-Vinyloxy-phenylamine** in polymerization remains an area for exploration.<sup>[3]</sup>
- **Organic Synthesis:** The aniline moiety can be readily functionalized through various reactions, such as acylation or diazotization, allowing for the introduction of the vinyloxy group into more complex molecular scaffolds. This could be of interest to drug development professionals seeking to synthesize novel compounds with potential biological activity. For instance, the acylation of the amine would lead to N-(4-vinyloxyphenyl)acetamide, a structural analog of paracetamol (acetaminophen).<sup>[4]</sup>

## Logical Relationships and Experimental Workflows

To visualize the synthetic and functionalization pathways of **4-Vinyloxy-phenylamine**, the following diagrams are provided.



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Email: [info@benchchem.com](mailto:info@benchchem.com)